

Technical Safety & Handling Guide: 3-(Cyclopropyl)benzyl bromide

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Compound of Interest

Compound Name: 1-(Bromomethyl)-3-cyclopropylbenzene

CAS No.: 1260850-05-2

Cat. No.: B1524645

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Executive Technical Summary

3-(Cyclopropyl)benzyl bromide is a high-value intermediate used primarily in medicinal chemistry for introducing the cyclopropyl pharmacophore—a moiety critical for enhancing metabolic stability and potency in drug candidates.

However, this compound presents a dual-hazard profile:

- **Lachrymator:** It is a potent alkylator of sensory nerve endings (TRPA1 channels), causing immediate, debilitating eye and respiratory distress.
- **Corrosive Electrophile:** The benzylic carbon is highly susceptible to nucleophilic attack (), making it corrosive to tissue and reactive toward moisture.

Critical Warning: Do not treat this simply as a "halogenated solvent." Standard nitrile gloves provide insufficient protection against prolonged exposure. This guide outlines the specific containment, neutralization, and emergency protocols required for safe manipulation.

Chemical Identity & Physicochemical Profile[1][2][3]

Parameter	Data / Description
Chemical Name	3-(Cyclopropyl)benzyl bromide
Synonyms	1-(Bromomethyl)-3-cyclopropylbenzene; -Bromo-3-cyclopropyltoluene
CAS Number	Not widely indexed (Reference Analog: 2-isomer is 1260801-90-8)
Molecular Formula	
Molecular Weight	211.10 g/mol
Physical State	Liquid (Oil) or Low-Melting Solid (isomer dependent)
Solubility	Soluble in DCM, THF, EtOAc; Reacts/Insoluble in Water
Reactivity	High electrophilicity at benzylic position; Cyclopropyl ring strain (~27.5 kcal/mol)



Note on CAS: As the meta-isomer is often a custom synthesis product, specific physical data (MP/BP) may vary by batch. Treat all isomers (ortho/meta/para) with the identical high-hazard protocols described below.

Hazard Identification & Toxicology (The "Why") The Lachrymatory Mechanism (TRPA1 Activation)

Unlike simple irritants, benzyl bromides function as chemical weapons at the molecular level. They do not just "irritate"; they covalently modify proteins.

- Target: The TRPA1 (Transient Receptor Potential Ankyrin 1) ion channel on sensory nerve endings.
- Mechanism: The benzylic carbon acts as a "soft" electrophile. It alkylates the thiol (-SH) groups of cysteine residues within the TRPA1 channel.
- Result: This covalent modification locks the channel open, causing a massive influx of ions, which the brain interprets as burning pain.

Genotoxicity Potential

As a primary alkylating agent, this compound can theoretically alkylate DNA bases (guanine position). While the cyclopropyl group adds steric bulk, the benzylic bromide remains a potential mutagen.

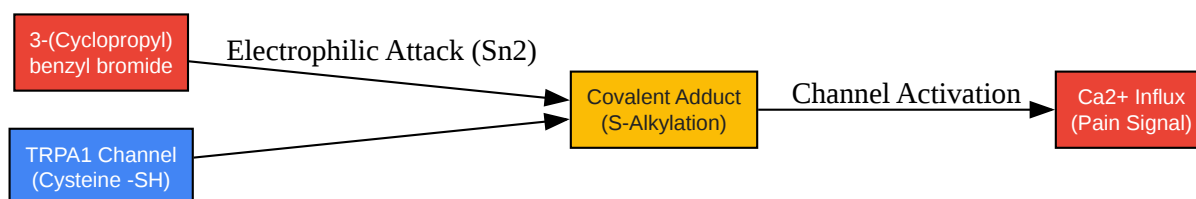


Figure 1: Molecular Mechanism of Lachrymatory Action (TRPA1 Alkylation)

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Engineering Controls & Personal Protective Equipment (PPE)[2][4]

The "Double-Glove" Protocol

Standard 4-mil nitrile gloves are permeable to benzyl halides within minutes.

- Inner Layer: 4-mil Nitrile (for dexterity).
- Outer Layer: Silver Shield® (Laminate) or Viton®.

- Why? Laminate films provide >4 hours of breakthrough protection against aromatic halides.
- Technique: Tape the outer glove cuff to the lab coat to prevent vapor creep.

Ventilation Requirements

- Primary: Chemical Fume Hood (Face velocity: 100 fpm).
- Secondary: All weighing must occur inside the hood. If the balance is external, use a secondary containment vessel (e.g., a tared vial inside a jar) for transport.

Emergency Response: Spill Neutralization

Do not use water alone. Water reacts slowly with benzyl bromides, generating Hydrogen Bromide (HBr) gas, which exacerbates the hazard.

The Thiosulfate Quench Protocol

The most effective way to destroy the lachrymator is to convert the electrophilic bromide into a water-soluble, non-volatile thiosulfate salt (Bunte salt).

Reagent: 10% Sodium Thiosulfate (

) + 2% Sodium Carbonate (

) solution.

Reaction Logic:

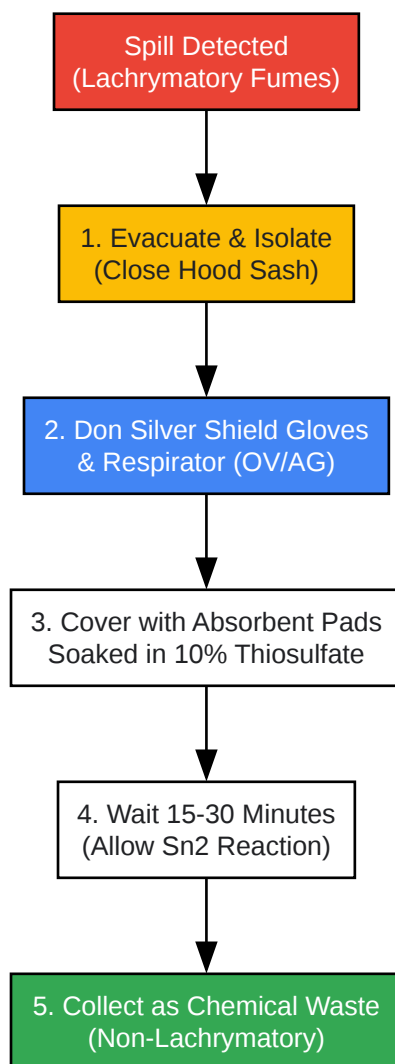


Figure 2: Chemical Neutralization Workflow for Benzyl Bromide Spills

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First Aid

- Eyes: Flush for 15 minutes immediately.[1][2][3] Do not wait for pain to subside (the alkylation is ongoing).
- Skin: Wash with soap and water.[2][3][4] Do not use alcohol (this enhances skin absorption).
- Inhalation: Move to fresh air. If breathing is difficult, 100% oxygen may be required (medical professionals only).

Storage & Stability

Cyclopropyl Sensitivity

The cyclopropyl ring possesses significant ring strain (~27.5 kcal/mol). While generally stable, it can open under strong acid catalysis.

- Storage Condition:

(Refrigerated).
- Atmosphere: Store under Argon or Nitrogen.
 - Reason: Oxygen promotes radical decomposition; Moisture hydrolyzes the bromide to HBr, which can then attack the cyclopropyl ring.

Incompatibilities

- Strong Bases: Cause elimination to the styrene derivative.
- Amines: Rapid exothermic alkylation.
- Moisture: Hydrolysis to 3-(cyclopropyl)benzyl alcohol + HBr.

References

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